

2,6-Dimethylpyridin-4-amine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,6-Dimethylpyridin-4-amine

Cat. No.: B184052

[Get Quote](#)

Technical Data Sheet: 2,6-Dimethylpyridin-4-amine

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **2,6-Dimethylpyridin-4-amine**, a substituted pyridine derivative. The information is presented to support research and development activities where this compound is of interest.

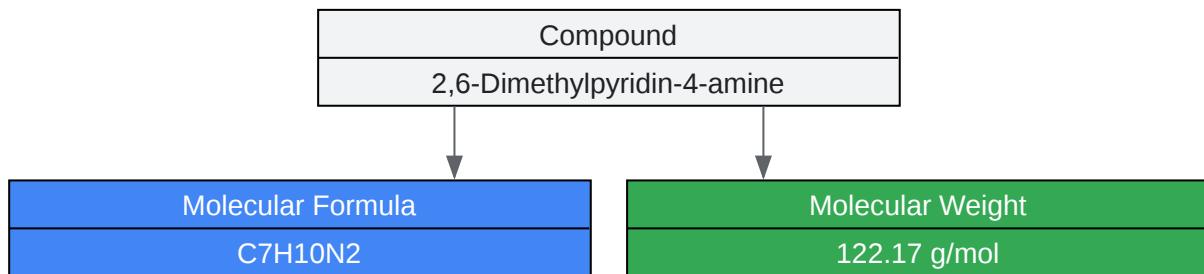
Physicochemical Data

The fundamental molecular properties of **2,6-Dimethylpyridin-4-amine** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis planning.

Property	Value
Molecular Formula	C7H10N2 ^{[1][2][3]}
Molecular Weight	122.17 g/mol ^[1]
Synonyms	4-Amino-2,6-dimethylpyridine, 4-Amino-2,6-lutidine ^[1]

Structural and Relational Overview

The following diagram illustrates the relationship between the common name of the compound and its key molecular identifiers.



[Click to download full resolution via product page](#)

Caption: Relationship between compound name and its molecular properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Amino-2,6-dimethylpyridine | C7H10N2 | CID 77047 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,6-dimethylpyridin-4-amine price & availability - MOLBASE [molbase.com]
- 3. 2,6-dimethylpyridin-4-amine | 3512-80-9 [chemnet.com]
- 4. To cite this document: BenchChem. [2,6-Dimethylpyridin-4-amine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184052#2-6-dimethylpyridin-4-amine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com